

# Proper Disposal of A-196: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: A-196

Cat. No.: B15586789

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For researchers, scientists, and drug development professionals handling the chemical compound **A-196**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **A-196**, in accordance with available safety data sheets.

## Chemical Identification and Hazard Summary

**A-196** is identified by the CAS Number 1982372-88-2.<sup>[1][2]</sup> It is classified as an acute toxicant (Category 3, Oral), necessitating careful handling to avoid exposure. The following table summarizes key quantitative data for **A-196**.

Identifier	Value
CAS Number	1982372-88-2 <sup>[1][2]</sup>
Molecular Formula	C <sub>18</sub> H <sub>16</sub> Cl <sub>2</sub> N <sub>4</sub>
Molecular Weight	359.25 g/mol
Hazard Classification	Acute Toxicity 3, Oral
Signal Word	Danger
Hazard Statement	H301 (Toxic if swallowed)

## Disposal Protocol

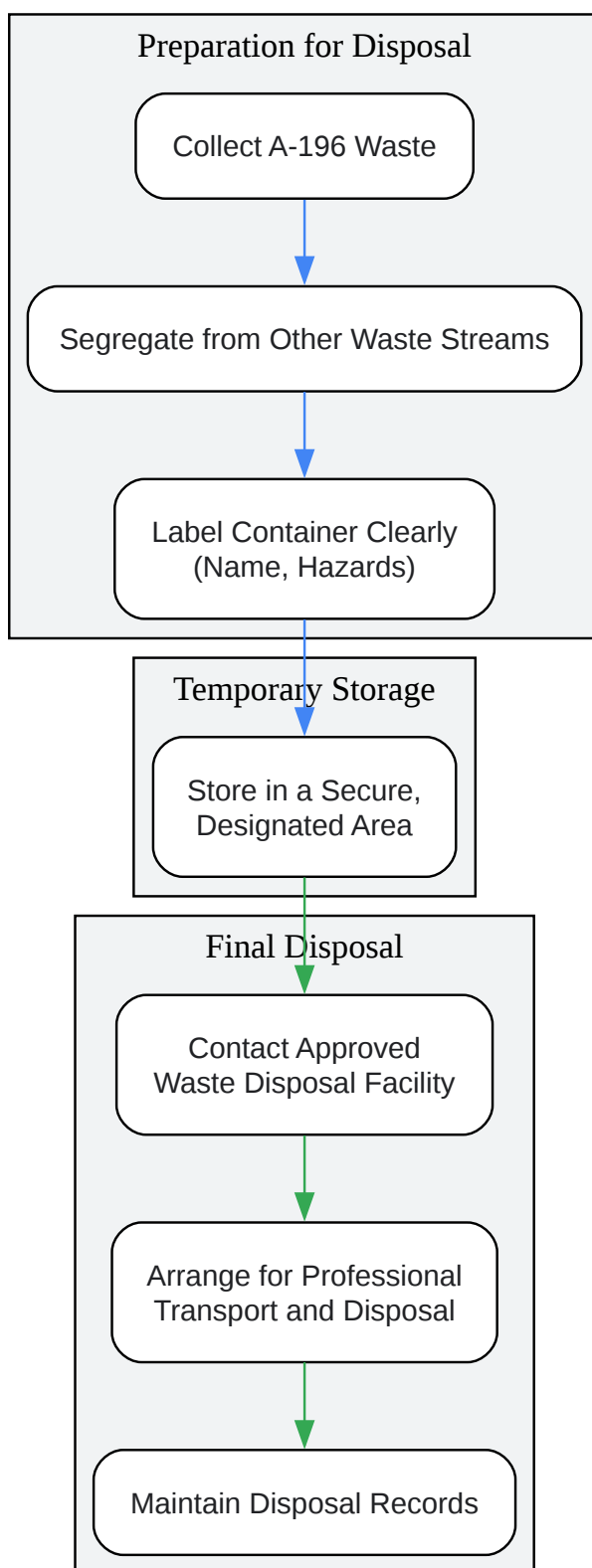
The universally recommended procedure for the disposal of **A-196** is to adhere to local, regional, and national regulations and to consign the waste to a licensed and approved waste disposal facility.<sup>[1]</sup> It is imperative to not dispose of **A-196** through standard laboratory drains or as regular solid waste.

## Experimental Protocols

Based on the available safety data sheets and chemical information, no specific experimental protocols for the disposal or neutralization of **A-196** are provided. The standard and required procedure is professional disposal through a certified entity.

## Disposal Workflow

The logical workflow for the proper disposal of **A-196** is outlined in the diagram below. This process ensures safety and regulatory compliance.



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Caption: Workflow for the proper disposal of **A-196**.

## Safety and Handling Precautions

When preparing **A-196** for disposal, all personnel should adhere to the safety precautions outlined in the material's Safety Data Sheet (SDS). This includes wearing appropriate personal protective equipment (PPE) such as gloves, eye protection, and a lab coat.<sup>[3][4]</sup> Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. In case of a spill, follow the emergency procedures detailed in the SDS, which typically involve containing the spill with absorbent material and cleaning the affected area, while ensuring personal safety. Contaminated materials must also be disposed of as hazardous waste.

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## References

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